

Seitomycin: A Technical Overview of a Novel Angucycline Antibiotic

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Compound of Interest

Compound Name: Seitomycin

Cat. No.: B1242491

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Core Summary

Seitomycin is a novel angucycline antibiotic isolated from a terrestrial *Streptomyces* species (strain GW19/1251). Spectroscopic analysis, including ESI and EI mass spectroscopy, has determined its molecular weight to be 354, with a corresponding molecular formula of $C_{20}H_{18}O_6$.^[1] This technical guide provides a comprehensive overview of **Seitomycin**, including its physicochemical properties, the methodology for its isolation and structure elucidation, and its biological activities.

Physicochemical Properties of Seitomycin

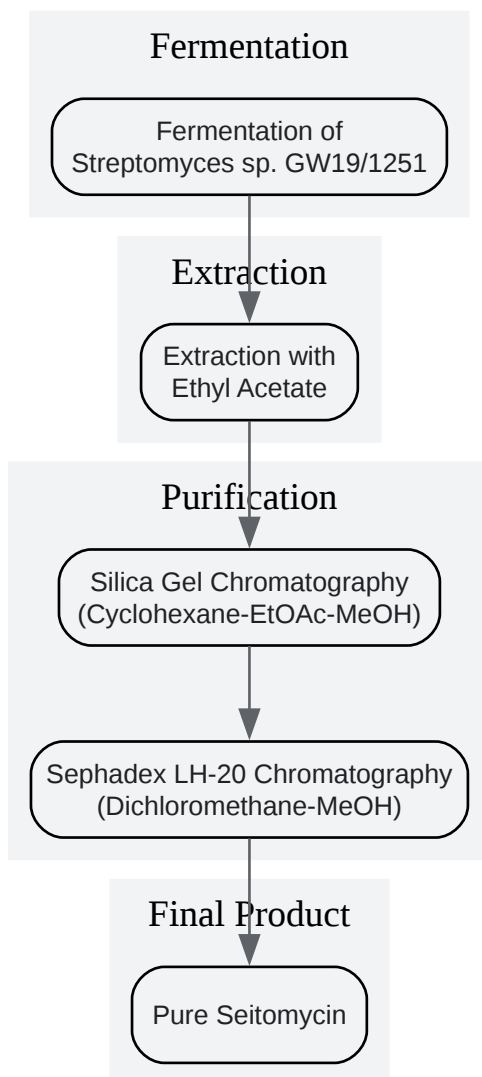
The key physicochemical properties of **Seitomycin** are summarized in the table below.

Property	Value
Molecular Formula	$C_{20}H_{18}O_6$
Molecular Weight	354
Appearance	Orange Solid
Chromatographic System	Silica gel with cyclohexane-EtOAc-MeOH (7:3:1)

Experimental Protocols

Isolation and Purification of **Seitomyacin**

The isolation of **Seitomyacin** involves a multi-step process beginning with the fermentation of *Streptomyces* sp. strain GW19/1251.



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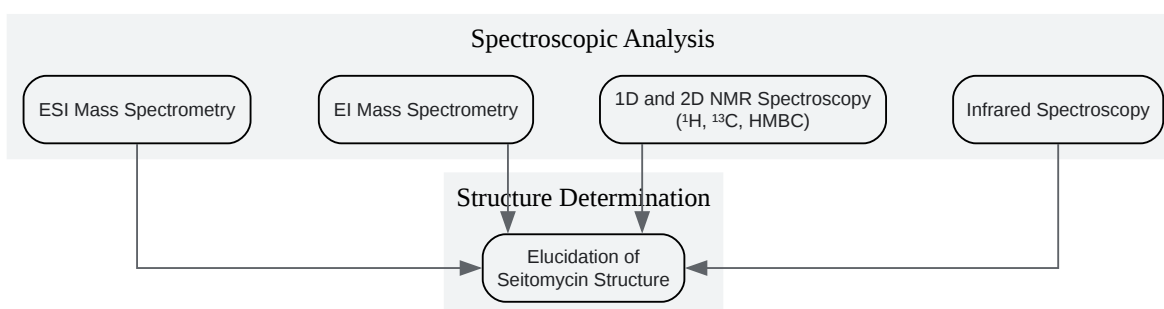
*Isolation workflow for **Seitomyacin**.*

- Fermentation: The *Streptomyces* sp. strain GW19/1251 is cultured to produce **Seitomyacin**.

- Extraction: The culture is extracted with ethyl acetate to obtain a crude extract containing the antibiotic.
- Purification: The crude extract is subjected to a series of chromatographic separations.
 - Silica Gel Chromatography: The extract is first purified on a silica gel column using a solvent system of cyclohexane-EtOAc-MeOH (7:3:1).
 - Sephadex LH-20 Chromatography: Further purification is achieved using a Sephadex LH-20 column with a dichloromethane-MeOH (1:1) solvent system.

Structure Elucidation

The chemical structure of **Seitomycin** was determined using a combination of spectroscopic techniques.



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*Workflow for the structural elucidation of **Seitomycin**.*

- Mass Spectrometry: ESI (Electrospray Ionization) and EI (Electron Ionization) mass spectrometry were used to determine the molecular weight of 354.
- NMR Spectroscopy: 1D (^1H and ^{13}C) and 2D (HMBC - Heteronuclear Multiple Bond Correlation) NMR spectroscopy were employed to determine the connectivity of atoms within the molecule.

- Infrared Spectroscopy: IR spectroscopy was used to identify functional groups present in the molecule, such as hydroxyl and carbonyl groups.

Biological Activity of Seitomycin

Seitomycin has demonstrated both antimicrobial and phytotoxic activities.

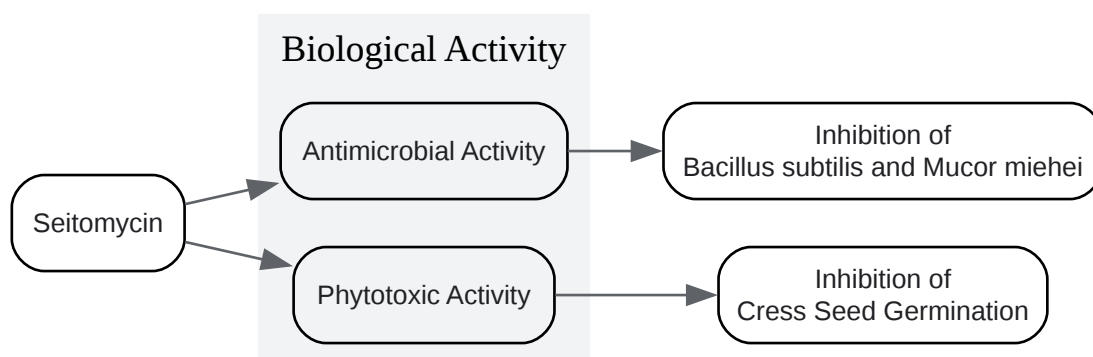
Antimicrobial Activity

The antimicrobial activity of **Seitomycin** was evaluated against a panel of microorganisms. The minimum inhibitory concentrations (MICs) are presented in the table below.

Test Organism	MIC (μ g/disc)
Bacillus subtilis	10
Staphylococcus aureus	>100
Escherichia coli	>100
Pseudomonas aeruginosa	>100
Candida albicans	>100
Mucor miehei	20

Phytotoxic Activity

The phytotoxic effects of **Seitomycin** were assessed by observing its impact on the germination of garden cress seeds. At a concentration of 10 μ g/disc , **Seitomycin** caused a slight inhibition of germination. At 100 μ g/disc , a significant inhibition of germination was observed.



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*Biological activities of **Seitomycin**.*

Conclusion

Seitomycin represents a new addition to the angucycline class of antibiotics. Its moderate antimicrobial activity, particularly against *Bacillus subtilis* and *Mucor miehei*, along with its observed phytotoxic effects, suggests potential applications that warrant further investigation. The detailed experimental protocols provided herein offer a foundation for researchers and drug development professionals to explore the therapeutic and agrochemical potential of this novel compound.

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References

- 1. wwwuser.gwdguser.de [wwwuser.gwdguser.de]
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